

The Discovery and Structural Elucidation of Citranaxanthin: A Technical Overview

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Compound of Interest

Compound Name: *Citranaxanthin*

Cat. No.: *B162415*

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Abstract

This technical guide provides a comprehensive overview of the discovery, isolation, and structural elucidation of **citranaxanthin**, a carotenoid pigment of significant interest in the food and animal feed industries. The document details the initial identification of this molecule and outlines the key experimental methodologies that were pivotal in determining its chemical structure. Particular emphasis is placed on the spectroscopic techniques that have been instrumental in characterizing **citranaxanthin**. This guide is intended for researchers, scientists, and professionals in the fields of natural product chemistry, biochemistry, and drug development who are interested in the foundational research surrounding this important carotenoid.

Introduction

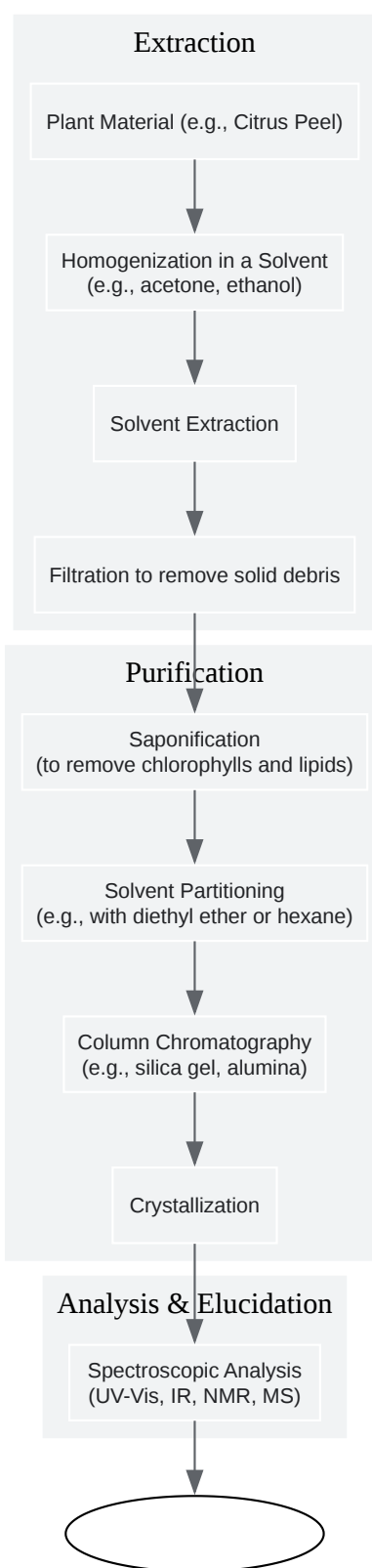
Citranaxanthin is a naturally occurring carotenoid pigment that has garnered commercial interest primarily as a food and animal feed additive, where it is used to impart a yellow to orange-red color.^[1] Although it can be found in some natural sources, the majority of commercially available **citranaxanthin** is produced synthetically.^{[2][3]} This document will delve into the historical context of its discovery and the scientific journey to elucidate its precise molecular structure.

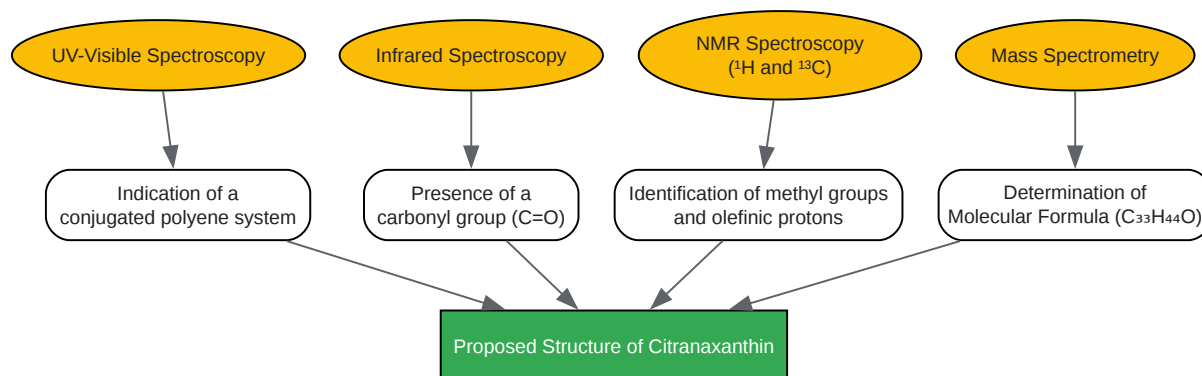
Discovery and Initial Isolation

Citranaxanthin was first isolated and identified from the Sinton citrangequat, a hybrid of an orange (*Citrus sinensis*), the trifoliolate orange (*Poncirus trifoliata*), and a kumquat (*Fortunella* sp.).^[2] The pioneering work on the discovery and structural elucidation of this new carotenoid ketone was published in 1965 by Henry Yokoyama and Michael J. White.^[4] Their research laid the foundation for all subsequent studies and applications of **citranaxanthin**.

While the full, detailed protocol from the original 1965 publication by Yokoyama and White is not publicly accessible, a general workflow for the isolation of carotenoids from natural sources can be constructed based on established methodologies.

General Experimental Workflow for Carotenoid Isolation





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References

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